

Health and Safety Considerations for Handling 4-Nitrostyrene: A Technical Guide

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Compound of Interest

Compound Name: 4-Nitrostyrene

Cat. No.: B089597

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for handling **4-Nitrostyrene** (CAS No. 100-13-0). The information is intended to enable researchers, scientists, and drug development professionals to work safely with this compound. This guide summarizes key physical and chemical properties, toxicological information, recommended safety precautions, and emergency procedures.

Chemical and Physical Properties

4-Nitrostyrene is a yellow to orange crystalline solid with a distinct aromatic odor.^[1] It is soluble in organic solvents such as ethanol and acetone but has limited solubility in water.^[1] Due to the electron-withdrawing nature of the nitro group, it is a reactive compound, particularly in electrophilic substitution reactions.^[1]

Property	Value	Reference
CAS Number	100-13-0	[2][3][4][5]
Molecular Formula	C ₈ H ₇ NO ₂	[2][3][4][5]
Molecular Weight	149.15 g/mol	[2][3]
Appearance	Yellow to orange crystalline solid/powder to lump	[1][4][5][6]
Melting Point	20 °C	[4][5]
Boiling Point	120 °C at 10 mmHg	[4][5]
Flash Point	109 °C	[3][4][5]
Density	1.163 g/cm ³	[4][5]
Solubility	Soluble in ether, methanol, chloroform, ethanol. Insoluble in water.	[4][5]
RTECS Number	WL5470000	[3][4][5]

Toxicological Information

The toxicological properties of **4-Nitrostyrene** have not been fully investigated.[7] However, it is classified as harmful if swallowed, in contact with skin, or if inhaled, and is suspected of causing genetic defects.[2][7][8][9]

Acute Toxicity

Specific quantitative data for acute toxicity (LD50 and LC50 values) for **4-Nitrostyrene** are not readily available in the public domain. Multiple safety data sheets indicate "no data available" for oral, dermal, and inhalation routes of exposure.[6][8]

Route	Species	Value	Reference
Oral LD50	No data available	No data available	[6][8]
Dermal LD50	No data available	No data available	[6][8]
Inhalation LC50	No data available	No data available	[6][8]

Carcinogenicity, Mutagenicity, and Other Health Effects

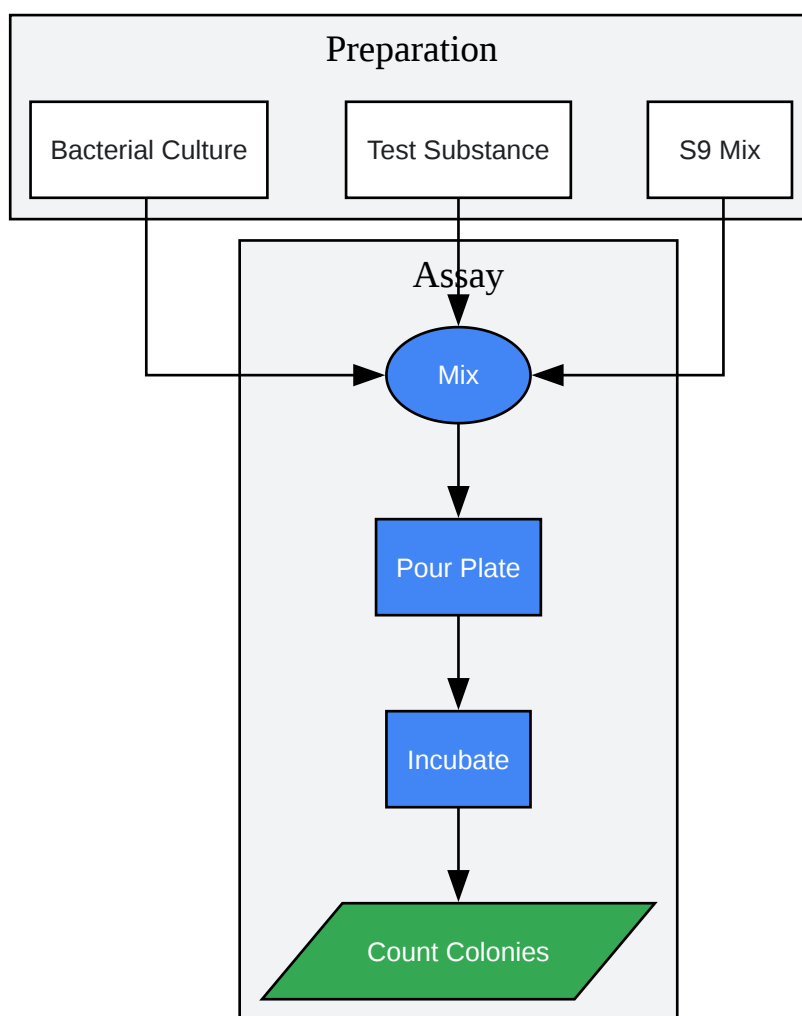
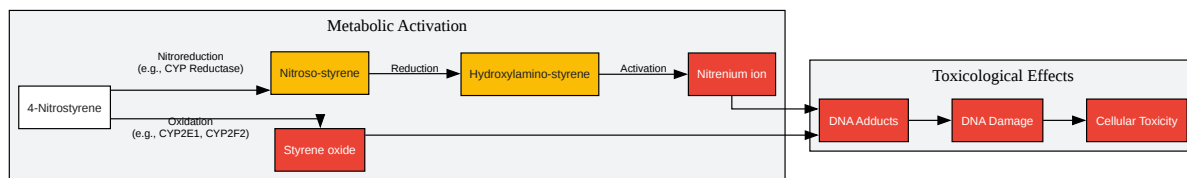
- Carcinogenicity: There is no evidence to suggest that **4-Nitrostyrene** is a carcinogen.[7]
- Germ Cell Mutagenicity: **4-Nitrostyrene** is suspected of causing genetic defects and is classified under GHS as "Suspected of causing genetic defects".[2][7][8][9]
- Skin Corrosion/Irritation: Causes skin irritation.[2][8]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2][8]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[2]

Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects

Proposed Metabolic and Toxicity Pathway

The toxicity of **4-Nitrostyrene** is likely due to the metabolic activation of both the nitro group and the styrene moiety. The nitro group can be reduced by enzymes such as cytochrome P450 reductase to form reactive nitroso and hydroxylamine intermediates, which can lead to the formation of a DNA-adducting nitrenium ion. The styrene vinyl group can be oxidized by cytochrome P450 enzymes to form styrene oxide, a known genotoxic compound. This metabolic activation can lead to DNA damage and cellular toxicity.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com